

# A Comprehensive Technical Guide to 3-Ethylhexan-1-ol

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## Compound of Interest

Compound Name: 3-Ethylhexan-1-ol

Cat. No.: B13902631

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This technical guide provides an in-depth overview of **3-Ethylhexan-1-ol**, a valuable chemical compound with applications in various research and development sectors. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, physicochemical properties, and analytical methodologies.

## Chemical Identity and Nomenclature

**3-Ethylhexan-1-ol** is a primary alcohol. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **3-ethylhexan-1-ol**.<sup>[1][2]</sup> It is a chiral molecule and can exist as two different stereoisomers, (3R)-**3-ethylhexan-1-ol** and (3S)-**3-ethylhexan-1-ol**.<sup>[3][4]</sup>

Common synonyms for **3-Ethylhexan-1-ol** include:

- 3-ethylhexanol<sup>[1][5]</sup>
- 1-Hexanol, 3-ethyl-<sup>[1][5]</sup>
- CAS Registry Number: 41065-95-6<sup>[1][5][6]</sup>

## Physicochemical Properties

A summary of the key quantitative data for **3-Ethylhexan-1-ol** is presented in the table below, facilitating easy comparison of its properties.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	[1][3][4][5]
Molecular Weight	130.23 g/mol	[1][3][4]
Boiling Point	179.2°C at 760 mmHg	[6]
Density	0.821 g/cm <sup>3</sup>	[6]
Refractive Index	1.426	[6]
Exact Mass	130.135765193 Da	[1][3]
XLogP3-AA (LogP)	2.9	[1][3]
Hydrogen Bond Donor Count	1	[3][4]
Hydrogen Bond Acceptor Count	1	[3][4]
Rotatable Bond Count	5	[3][4]
Topological Polar Surface Area	20.2 Å <sup>2</sup>	[1][3]

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-Ethylhexan-1-ol** are not readily available in the cited literature, a general synthesis can be proposed based on established organic chemistry reactions. A plausible method involves the Grignard reaction.

Proposed Synthesis via Grignard Reagent:

A potential synthetic route to **3-Ethylhexan-1-ol** involves the reaction of a Grignard reagent with an appropriate aldehyde, followed by acidic workup. For instance, the reaction of propylmagnesium bromide with pentanal would yield 3-ethylhexan-3-ol, a tertiary alcohol. To obtain the primary alcohol, **3-ethylhexan-1-ol**, a different strategy such as the hydroboration-oxidation of 3-ethylhex-1-ene would be a suitable approach.

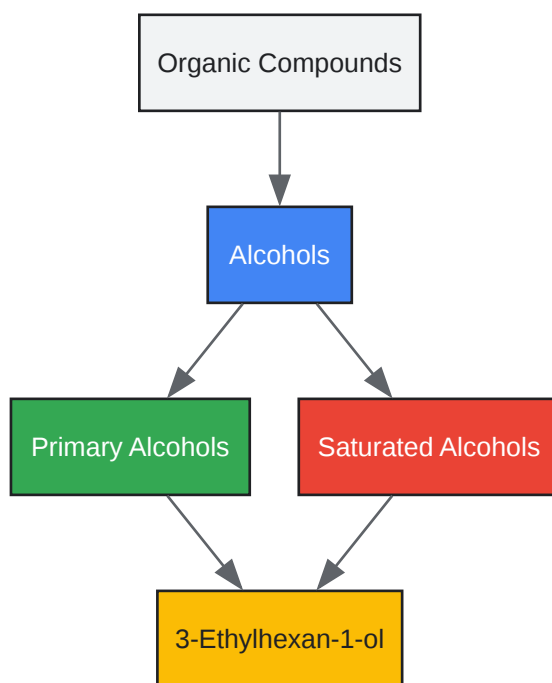
General Analytical Methodology:

The analysis of **3-Ethylhexan-1-ol** can be performed using standard analytical techniques for volatile organic compounds. A general workflow would involve:

- **Sample Preparation:** For samples in a complex matrix, a liquid-liquid extraction using a non-polar solvent like hexane or dichloromethane can be employed to isolate the analyte.
- **Chromatographic Separation:** Gas chromatography (GC) is a suitable technique for separating **3-Ethylhexan-1-ol** from other components in the sample. A non-polar or medium-polarity capillary column would be appropriate.
- **Detection and Quantification:** Mass spectrometry (MS) coupled with GC (GC-MS) allows for the identification and quantification of **3-Ethylhexan-1-ol** based on its mass spectrum and retention time.

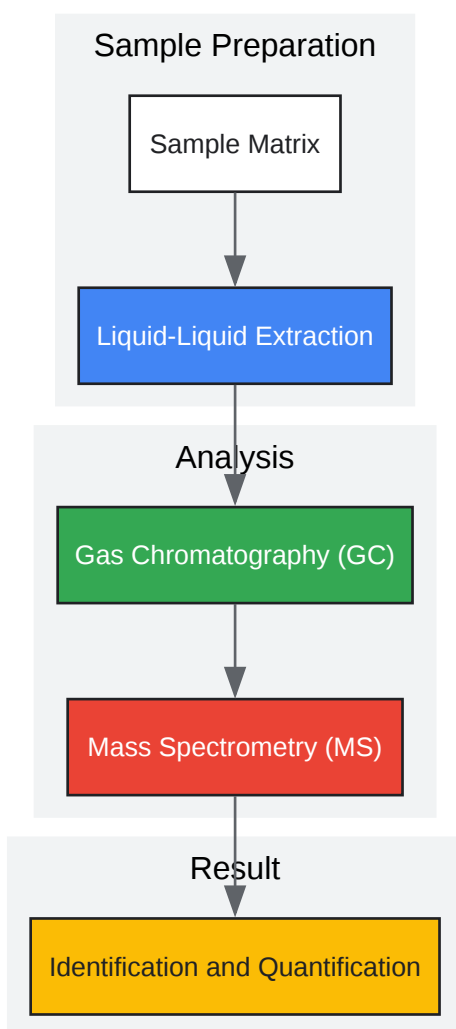
## Visualizations

To further elucidate the concepts discussed, the following diagrams are provided.



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Caption: Chemical classification of **3-Ethylhexan-1-ol**.



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Caption: General analytical workflow for **3-Ethylhexan-1-ol**.

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## References

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